

Essential Safety and Logistics for Handling GW-6604

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Compound of Interest

Compound Name: GW-6604

Cat. No.: B1684689

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GW-6604**. As a potent and selective ALK5 inhibitor, proper handling and disposal are paramount to ensure laboratory safety and data integrity.

Disclaimer: A specific Safety Data Sheet (SDS) for **GW-6604** (CAS 452342-37-9) was not located. The following guidance is based on information from chemical suppliers and general best practices for handling potent, biologically active research compounds. All laboratory personnel must consult their institution's safety protocols and conduct a formal risk assessment before handling this compound.

Summary of Compound Data

The following table summarizes the available quantitative data for **GW-6604**.

Property	Value	Source
CAS Number	452342-37-9	MedchemExpress, DC Chemicals, AOBIOUS, MedKoo Biosciences
Molecular Formula	C ₁₉ H ₁₄ N ₄	MedchemExpress, DC Chemicals, AOBIOUS, MedKoo Biosciences
Molecular Weight	298.34 g/mol	MedchemExpress, DC Chemicals, AOBIOUS, MedKoo Biosciences
Appearance	Solid, Off-white to light yellow powder	MedchemExpress[1], MedKoo Biosciences[2]
Purity	>98%	DC Chemicals[3], AOBIOUS
Solubility	Soluble in DMSO (e.g., 100 mg/mL with ultrasound)	MedchemExpress[1], AOBIOUS[4]

Operational Plan: Step-by-Step Guidance

Adherence to a strict operational plan is critical for the safe handling of **GW-6604**.

Receiving and Inspection

- Upon receipt, inspect the packaging for any signs of damage or leakage.
- Verify that the compound name, CAS number, and quantity match the order.
- The compound is typically shipped at ambient temperature as a non-hazardous chemical.[2]

Storage

- Solid Compound:
 - Short-term (days to weeks): Store at 0-4°C, protected from light.[2]

- Long-term (months to years): Store at -20°C in a dry, dark, and tightly sealed container.[2][3][4] Some suppliers recommend storage for up to 2 years at -20°C as a powder.[3]
- Stock Solutions (in DMSO):
 - Store in aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.[1][3]
 - -20°C: Usable for up to 1 month.[1][3]
 - -80°C: Usable for up to 6 months.[1][3]
 - Always protect solutions from light.[1]

Personal Protective Equipment (PPE)

Due to the potent biological activity of **GW-6604** and the absence of a specific SDS, the following PPE is mandatory:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Nitrile gloves. Inspect gloves before use and change them frequently, especially if contact with the compound or its solution occurs.
- Body Protection: A laboratory coat is required.
- Respiratory Protection: When handling the solid compound outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended to prevent inhalation of the powder.

Solution Preparation

- All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Before opening the vial, allow the product to equilibrate to room temperature for at least one hour.[3]
- Use a calibrated analytical balance to weigh the compound.

- Prepare stock solutions using a suitable solvent, such as DMSO. The use of newly opened, hygroscopic DMSO is recommended for optimal solubility.^[1]
- If necessary, use an ultrasonic bath to aid in dissolution.^[1]

Experimental Use

- Clearly label all solutions containing **GW-6604** with the compound name, concentration, solvent, and date of preparation.
- When diluting stock solutions for cellular assays, ensure the final concentration of the solvent (e.g., DMSO) is compatible with your experimental system and include an appropriate vehicle control.
- Handle all solutions and experimental materials containing **GW-6604** with the same precautions as the stock solution.

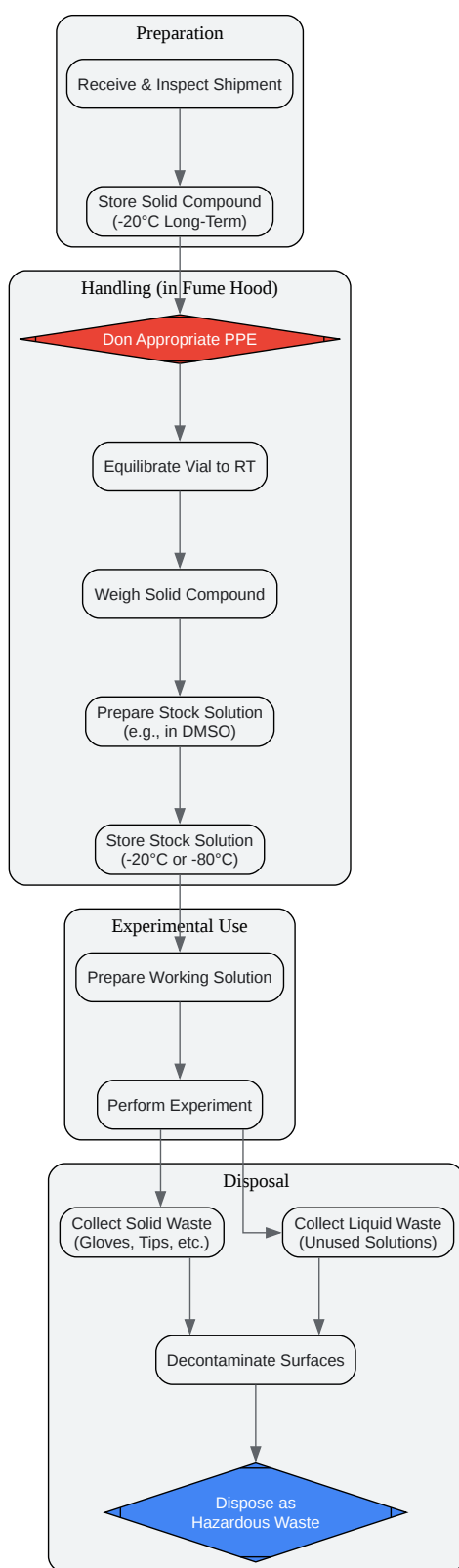
Disposal Plan

All waste materials contaminated with **GW-6604** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- Solid Waste:
 - Collect all disposable materials that have come into contact with **GW-6604** powder, such as weighing paper, pipette tips, and contaminated gloves, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all unused solutions and experimental media containing **GW-6604** in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not pour **GW-6604** solutions down the drain.
- Decontamination:

- Wipe down all work surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) to decontaminate them after use. Dispose of the cleaning materials as solid hazardous waste.

Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **GW-6604**.

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